

An In-depth Technical Guide to 4'-Ethyl-4-biphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4'-Ethyl-4-biphenylboronic acid
CAS No.:	153035-62-2
Cat. No.:	B589639

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Ethyl-4-biphenylboronic acid is a specialized organic compound that serves as a crucial building block in modern synthetic chemistry. Its unique biphenyl structure, featuring an ethyl group, makes it a valuable reagent in the synthesis of complex organic molecules, particularly in the fields of medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, applications, and relevant experimental protocols.

Core Chemical Properties

4'-Ethyl-4-biphenylboronic acid, with the CAS number 153035-62-2, is a white to off-white crystalline powder.^[1] Its chemical structure and key properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₅ BO ₂	[2]
Molecular Weight	226.08 g/mol	[2]
IUPAC Name	[4-(4-ethylphenyl)phenyl]boronic acid	[2]
Melting Point	Not available	
Boiling Point	401.8 ± 48.0 °C (Predicted)	[3]
Solubility	Soluble in polar organic solvents like ethanol and methanol.	[1]
pKa	Not explicitly available for this compound. For reference, the pKa of unsubstituted phenylboronic acid in water is approximately 8.8. The electronic and steric effects of the 4'-ethylbiphenyl substituent would influence this value.	

Applications in Research and Development

The primary utility of **4'-Ethyl-4-biphenylboronic acid** lies in its application as a key reactant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds to construct biaryl and polyaryl structures.[4][5] These motifs are prevalent in a wide array of biologically active molecules and advanced materials.

Key Application Areas:

- **Pharmaceutical Synthesis:** It serves as a vital intermediate in the synthesis of active pharmaceutical ingredients (APIs). The biphenyl scaffold is a common feature in many drug

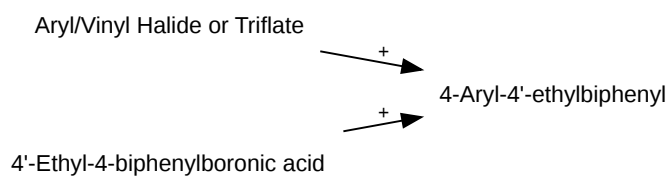
candidates, and the ethyl group can provide desirable lipophilicity and metabolic stability.[4]
[6]

- **Materials Science:** This boronic acid is utilized in the development of organic light-emitting diodes (OLEDs) and other organic electronic materials. The rigid biphenyl core can be incorporated into conjugated polymers and small molecules to tune their photophysical and electronic properties.[6]

Experimental Protocols: Suzuki-Miyaura Coupling

The following is a representative experimental protocol for a Suzuki-Miyaura coupling reaction using **4'-Ethyl-4-biphenylboronic acid**. The specific conditions may require optimization based on the coupling partner.

Reaction Scheme:

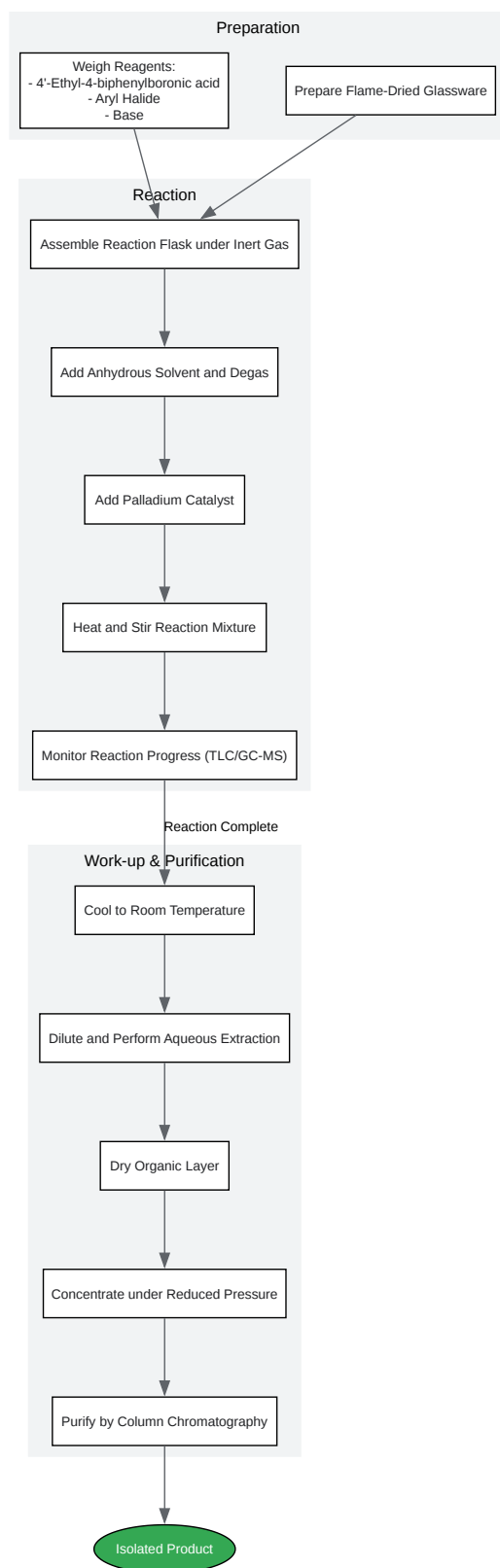


Reaction Conditions

Pd Catalyst
(e.g., Pd(PPh₃)₄, Pd(dppf)Cl₂)

Base
(e.g., K₂CO₃, Cs₂CO₃)

Solvent
(e.g., Toluene, Dioxane, DMF/H₂O)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 63139-21-9: (4-Ethylphenyl)boronic acid | CymitQuimica [cymitquimica.com]
- 2. 4'-Ethyl-4-biphenylboronic acid | C₁₄H₁₅BO₂ | CID 45789738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (4'-Ethyl-4-biphenyl)boronic acid | CAS#:153035-62-2 | Chemsrcc [chemsrc.com]
- 4. nbinno.com [nbinno.com]
- 5. innospk.com [innospk.com]
- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Ethyl-4-biphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b589639/docs#an-in-depth-technical-guide-to-4-ethyl-4-biphenylboronic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)